

Application Notes and Protocols: Preparation of CP21R7 Stock Solution in DMSO

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Compound of Interest		
Compound Name:	CP21R7	
Cat. No.:	B1669472	Get Quote

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Abstract

CP21R7 is a potent and selective inhibitor of Glycogen Synthase Kinase-3β (GSK-3β), a key enzyme in various cellular processes.[1][2][3][4][5] Its ability to activate the canonical Wnt signaling pathway makes it a valuable tool in stem cell research and drug discovery.[1][2][3][4] [6] This document provides a detailed protocol for the preparation, storage, and handling of **CP21R7** stock solutions in Dimethyl Sulfoxide (DMSO).

Introduction to CP21R7

CP21R7 is a small molecule inhibitor that demonstrates high selectivity for GSK-3 β , with an IC50 of 1.8 nM.[2][7] By inhibiting GSK-3 β , **CP21R7** prevents the phosphorylation and subsequent degradation of β -catenin. This stabilization of β -catenin allows its translocation to the nucleus, where it activates the T-cell factor (TCF)/lymphoid-enhancing factor (LEF) family of transcription factors, leading to the activation of Wnt target genes. This mechanism is crucial for processes such as cell proliferation, differentiation, and fate determination.[8] Due to its role in Wnt signaling activation, **CP21R7** is utilized in protocols for the differentiation of human pluripotent stem cells into various lineages, including mesoderm.[2][6]

Quantitative Data Summary

The following table summarizes the key quantitative data for CP21R7:



Property	Value	Source(s)
Molecular Formula	C19H15N3O2	[1][2][6]
Molecular Weight	317.34 g/mol	[1][2][9]
CAS Number	125314-13-8	[1][2][6]
Appearance	Yellow to orange solid	[7]
Purity	≥98%	[6]
Solubility in DMSO	≥ 32 mg/mL (100.84 mM) to 63 mg/mL (198.52 mM)	[1][7][9]
Solubility in Ethanol	~1 mg/mL	[1][9]
Solubility in Water	Insoluble	[1][9]
IC50 for GSK-3β	1.8 nM	[2][7]
IC50 for PKCα	1900 nM	[2][7]

Experimental Protocol: Preparation of a 10 mM CP21R7 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of CP21R7 in DMSO.

Materials

- CP21R7 powder (solid)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer



• Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- Acclimatization: Before opening, allow the vial of CP21R7 powder to equilibrate to room temperature for at least 60 minutes.[10] This prevents condensation from forming on the compound.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
 weigh the desired amount of CP21R7 powder. For example, to prepare 1 mL of a 10 mM
 stock solution, weigh out 3.17 mg of CP21R7.
 - Calculation:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 317.34 g/mol x 1000 mg/g = 3.17 mg
- Solubilization: Add the appropriate volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the CP21R7 powder. To continue the example, add 1 mL of DMSO.
 - Note: It is crucial to use fresh DMSO as it is hygroscopic, and absorbed moisture can significantly reduce the solubility of CP21R7.[1][7]
- Dissolution: Tightly cap the tube and vortex thoroughly until the CP21R7 is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.
 [4] Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[10][11]
- Storage Conditions:
 - Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month).[1][10]
 [11]
 - For long-term storage, store at -80°C (stable for up to 1 year).[1][7]



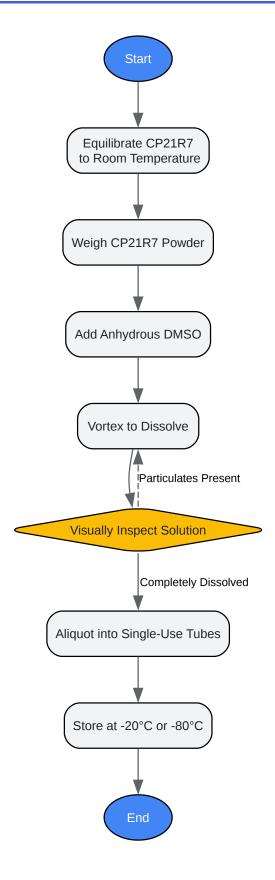


• The solid powder form of CP21R7 is stable for up to 3 years when stored at -20°C.[1][2]

Visualizations

CP21R7 Mechanism of Action: Wnt Signaling Pathway





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